

In-Depth Technical Guide: 1-Adamantaneacetyl Chloride (CAS No. 19835-38-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Adamantaneacetyl chloride

Cat. No.: B020703

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A Core Component for Innovative Drug Design and Synthesis

This technical guide offers a comprehensive overview of **1-Adamantaneacetyl chloride**, a key synthetic intermediate for researchers, scientists, and professionals in drug development. This document details its chemical and physical characteristics, synthesis protocols, reactivity, and significant applications in medicinal chemistry, with a focus on its role in creating novel therapeutics.

Physicochemical Properties

1-Adamantaneacetyl chloride is a crystalline solid that serves as a versatile building block in organic synthesis.^[1] Its distinctive three-dimensional adamantane cage structure is a highly sought-after feature in medicinal chemistry for its ability to confer favorable pharmacokinetic properties, such as enhanced metabolic stability and lipophilicity, to drug candidates.^[1]

Table 1: Physicochemical Data of **1-Adamantaneacetyl Chloride**

Property	Value	Source(s)
CAS Number	19835-38-2	[2][3][4][5][6][7]
Molecular Formula	C ₁₂ H ₁₇ ClO	[1][2][3][4][5][6][7]
Molecular Weight	212.72 g/mol	[1][2][3][4][7]
Boiling Point	281.1 °C at 760 mmHg; 110-111 °C at 2 Torr	[2][3][4][8][9]
Density	~1.2 g/cm ³	[2][3][4][8][9]
Flash Point	126 °C	[2][3][4][8][9]
InChI Key	HLQSEJBREPQBRW-UHFFFAOYSA-N	[6]

Synthesis and Reactivity

The standard synthesis of **1-Adamantaneacetyl chloride** involves the conversion of 1-adamantaneacetic acid using a chlorinating agent.[1] Thionyl chloride (SOCl₂) is a commonly used reagent for this transformation due to its effectiveness and the convenient removal of byproducts.[1][10]

Experimental Protocol: Synthesis via Thionyl Chloride

This protocol outlines the laboratory-scale synthesis of **1-Adamantaneacetyl chloride** from 1-adamantaneacetic acid.

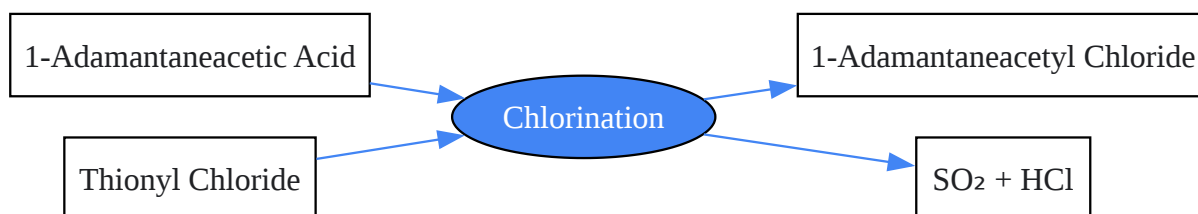
Materials:

- 1-Adamantaneacetic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer
- Heating mantle
- Rotary evaporator

Procedure:

- To a stirred solution of 1-adamantaneacetic acid in an anhydrous solvent within a round-bottom flask, slowly add an excess of thionyl chloride at room temperature.
- Fit the flask with a reflux condenser and heat the reaction mixture to reflux.
- Maintain the reflux for several hours, monitoring the reaction's progress by thin-layer chromatography (TLC) until the starting material is consumed.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator.
- The crude **1-Adamantaneacetyl chloride** can be purified by vacuum distillation.[1]



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Caption: Synthesis of **1-Adamantaneacetyl Chloride**.

The reactivity of **1-Adamantaneacetyl chloride** is dominated by the electrophilic nature of its acyl chloride group.[1] It readily undergoes nucleophilic acyl substitution with a wide range of nucleophiles, including alcohols, phenols, and amines, to yield the corresponding esters and

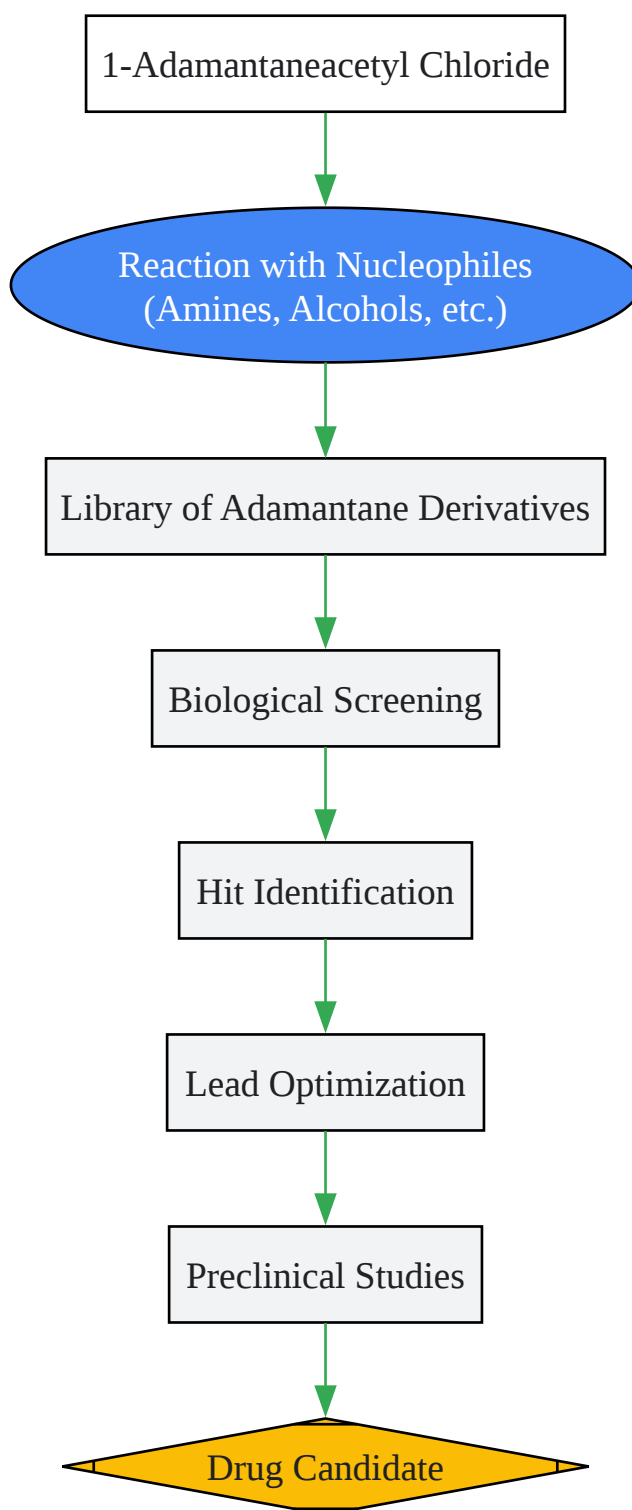
amides.^[1] This reactivity makes it an invaluable tool for introducing the bulky and lipophilic adamantane moiety into diverse molecular scaffolds.^[1]

Applications in Drug Development

The adamantane core is a well-established pharmacophore that can enhance the drug-like properties of a molecule, including its bioavailability and ability to penetrate the blood-brain barrier.^[1] Consequently, **1-Adamantaneacetyl chloride** is a vital starting material for the synthesis of a variety of therapeutic agents, including antiviral and antitumor compounds.^[1]

Drug Discovery Workflow

The use of **1-Adamantaneacetyl chloride** in drug discovery typically follows a structured workflow, from initial synthesis to the identification of a drug candidate.



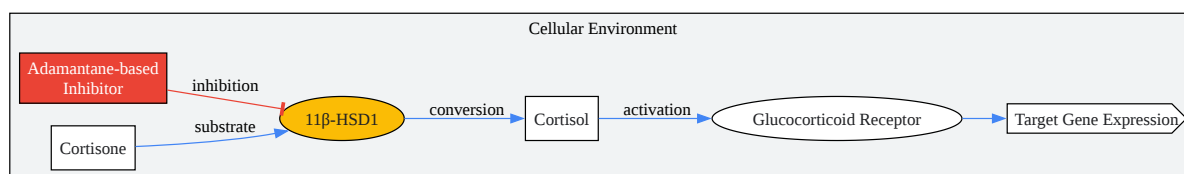
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Caption: Drug Discovery and Development Workflow.

A notable application of this compound is in the development of inhibitors for the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), a target for metabolic diseases.[4] The adamantane group can effectively occupy a hydrophobic pocket in the enzyme's active site, leading to potent inhibition.

Inhibition of 11 β -HSD1 Signaling Pathway

The mechanism of action for adamantane-based inhibitors often involves blocking the conversion of cortisone to the active glucocorticoid cortisol.



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Caption: Inhibition of the 11 β -HSD1 Pathway.

Furthermore, adamantane derivatives are utilized in creating advanced drug delivery systems, such as liposomes and cyclodextrin complexes, to improve the targeting and efficacy of therapeutic agents.[11]

Safety and Handling

1-Adamantaneacetyl chloride is classified as an irritant and is corrosive.[5][9] It should be handled with care in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. The compound reacts with water and moisture, so it must be stored in a cool, dry place.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.[6]
H319	Causes serious eye irritation. [6]	
H335	May cause respiratory irritation.[6]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[12] [13]	
P302+P352	IF ON SKIN: Wash with plenty of water.[6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][12][13]	

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- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Adamantaneacetyl Chloride (CAS No. 19835-38-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020703#1-adamantaneacetyl-chloride-cas-number-19835-38-2>]

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